

Navigating the Safety Profile of Nitenpyram-d3: An In-depth Technical Guide

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Compound of Interest

Compound Name: Nitenpyram-d3

Cat. No.: B15561043

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data, handling precautions, and toxicological profile of **Nitenpyram-d3**. Given that **Nitenpyram-d3** is an isotopically labeled version of Nitenpyram, its safety profile is extrapolated from the non-labeled parent compound. This document synthesizes available data to ensure safe handling and informed use in a research and development setting.

Nitenpyram-d3 Safety Data Summary

The safety information for **Nitenpyram-d3** is primarily derived from the Safety Data Sheet (SDS) of Nitenpyram. Nitenpyram is classified under the Globally Harmonized System (GHS) with specific hazard statements.

Table 1: GHS Classification for Nitenpyram^{[1][2]}

Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin irritation	Category 2	H315: Causes skin irritation
Eye irritation	Category 2A	H319: Causes serious eye irritation
Specific target organ toxicity, Single exposure	Category 3	H335: May cause respiratory irritation
Hazardous to the aquatic environment, acute hazard	Category 1	H400: Very toxic to aquatic life
Hazardous to the aquatic environment, long-term hazard	Category 1	H410: Very toxic to aquatic life with long lasting effects

Handling and Storage Precautions

Proper handling and storage are crucial to minimize exposure and ensure the integrity of **Nitenpyram-d3**.

General Handling:

- Avoid direct contact with skin and eyes.[\[3\]](#)
- Do not breathe dust, fume, gas, mist, vapors, or spray.[\[2\]](#)
- Wash hands and face thoroughly after handling.[\[2\]](#)[\[3\]](#)
- Do not eat, drink, or smoke when using this product.[\[2\]](#)[\[3\]](#)
- Use only outdoors or in a well-ventilated area.[\[2\]](#)[\[3\]](#)

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[3\]](#)

- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat. Cover all skin areas.[3]
- Respiratory Protection: If dust is generated, use a NIOSH-approved respirator.[3]

Storage:

- Keep container tightly closed.[3]
- Store in a well-ventilated, secure area out of reach of children and domestic animals.[3]
- Store locked up.
- Do not store with food, beverages, or tobacco products.[3]

First Aid Measures:

- If Swallowed: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth. [3][4]
- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[2][3]
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[2][3][5]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[2][3][5]

Quantitative Toxicological Data

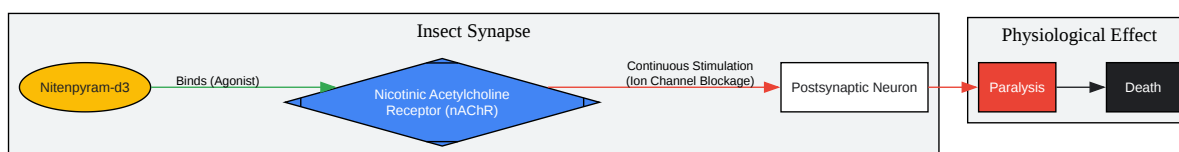
The following table summarizes the available acute toxicity data for Nitenpyram. It is important to note that these values are for the non-deuterated form and should be used as a close approximation for **Nitenpyram-d3**.

Table 2: Acute Toxicity of Nitenpyram

Test	Species	Route	Value	Reference
LD50	Rat (male)	Oral	1680 mg/kg	[3][5][6][7]
LD50	Rat (female)	Oral	1575 mg/kg	[3][5][6][7]
LD50	Rat (male/female)	Dermal	>2000 mg/kg	[5][7]
LC50	Rat	Inhalation	5.8 mg/L (4 h)	[8]
Skin Irritation	Rabbit	Dermal	Non-irritating to slightly irritating	[3]
Eye Irritation	Rabbit	Ocular	Slightly irritating	[3]

Mechanism of Action: Neonicotinoid Insecticide

Nitenpyram is a neonicotinoid insecticide.[6] Its mode of action is as an agonist at the nicotinic acetylcholine receptors (nAChRs) in the central nervous system of insects. This binding is irreversible and leads to the blockage of neural signaling, resulting in paralysis and death of the insect.[6] Nitenpyram is highly selective for insect nAChRs over vertebrate receptors.[6]



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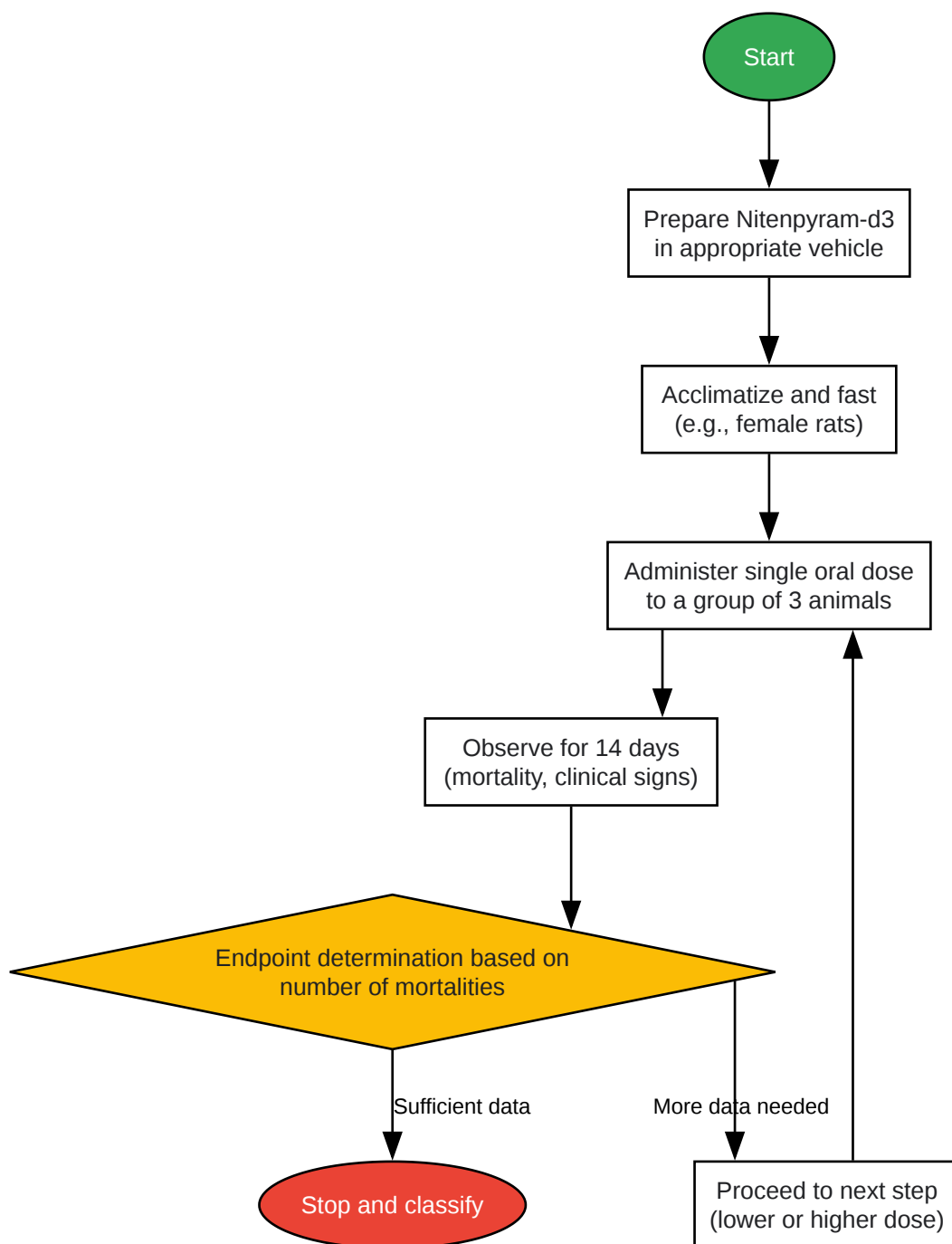
Nitenpyram's agonistic action on insect nAChRs.

Experimental Protocols for Safety Assessment

The following are summaries of standardized OECD guidelines for toxicological testing, which are the basis for the data presented in this guide.

Acute Oral Toxicity - OECD Guideline 423 (Acute Toxic Class Method)

This method is used to determine the acute oral toxicity of a substance. It involves a stepwise procedure with a small number of animals per step.

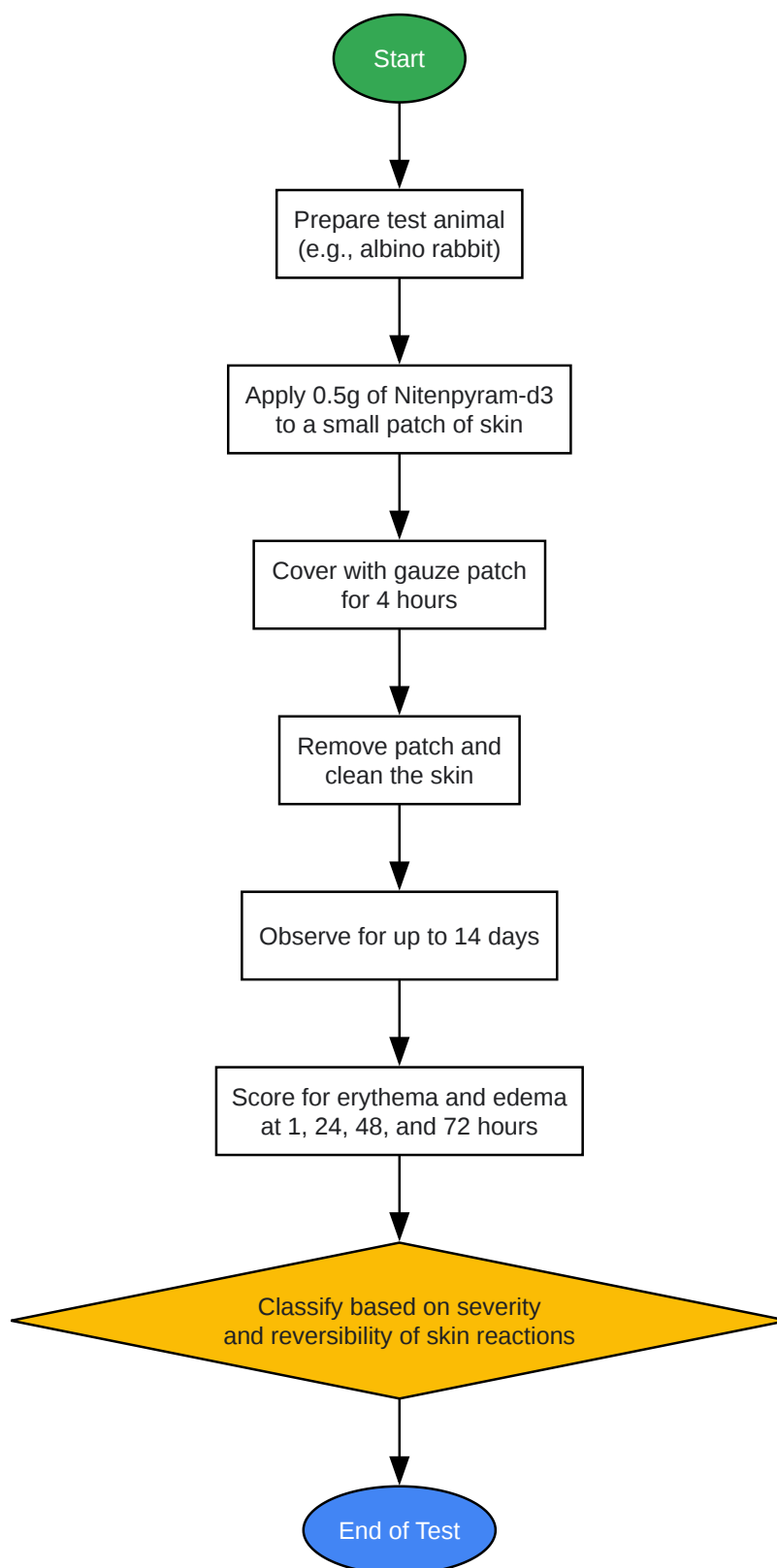


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Workflow for OECD Guideline 423 (Acute Oral Toxicity).

Acute Dermal Irritation/Corrosion - OECD Guideline 404

This test evaluates the potential of a substance to cause irritation or corrosion to the skin.

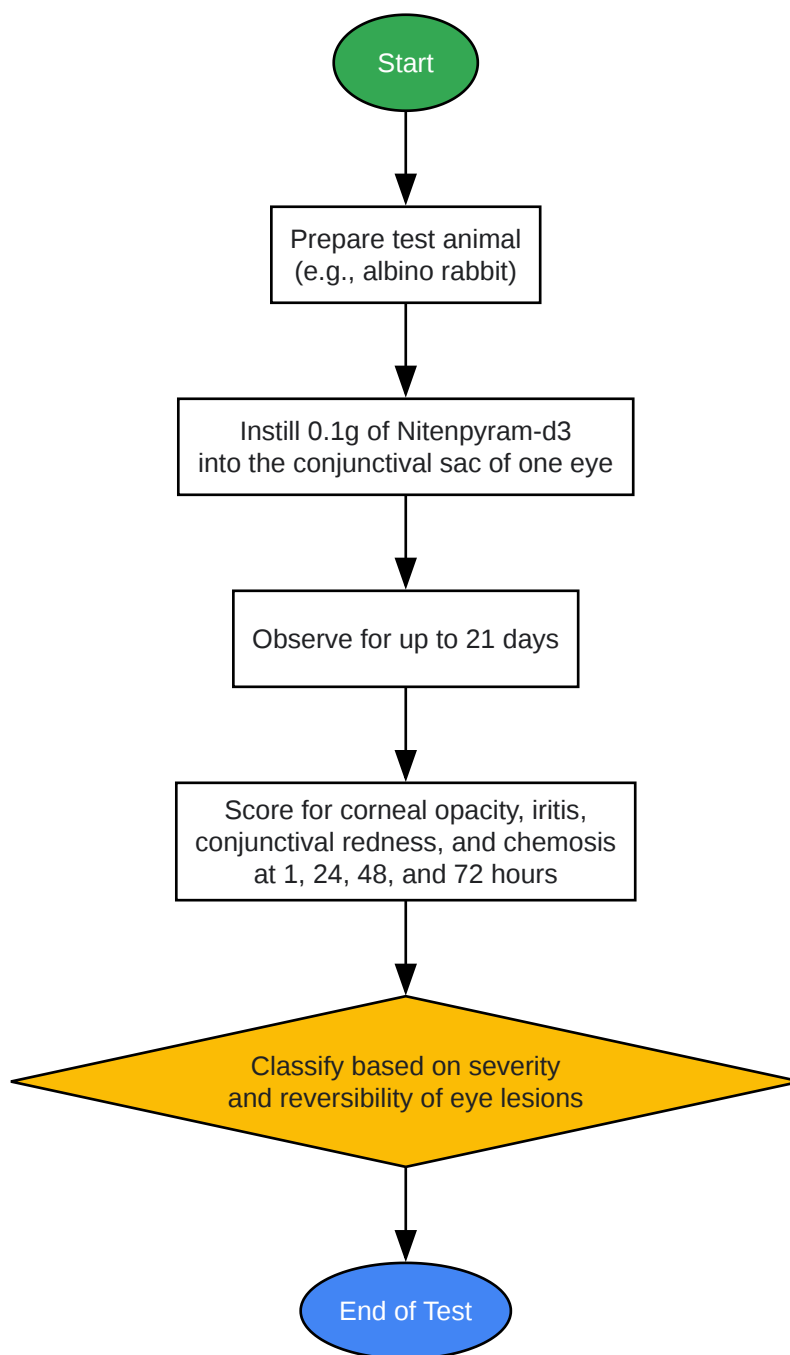


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Workflow for OECD Guideline 404 (Acute Dermal Irritation).

Acute Eye Irritation/Corrosion - OECD Guideline 405

This guideline is used to assess the potential of a substance to cause irritation or corrosion to the eyes.



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Workflow for OECD Guideline 405 (Acute Eye Irritation).

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